

spectroscopic data for 3-(3,4-Dichlorophenyl)pentan-3-amine

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3-(3,4-Dichlorophenyl)pentan-3-amine

Cat. No.: B15264634

[Get Quote](#)

An In-Depth Technical Guide to the Spectroscopic Characterization of **3-(3,4-Dichlorophenyl)pentan-3-amine**

Introduction: The Imperative for Structural Verification

In the landscape of drug discovery and development, the unambiguous structural confirmation of novel chemical entities is a cornerstone of regulatory compliance, intellectual property protection, and, most critically, scientific validity. The molecule **3-(3,4-Dichlorophenyl)pentan-3-amine** (Molecular Formula: $C_{11}H_{15}Cl_2N$, Molecular Weight: 232.15 g/mol) represents a class of compounds with potential applications as pharmaceutical intermediates or scaffolds for new therapeutic agents.^[1] Its structure, featuring a quaternary carbon, a primary amine, two symmetric ethyl groups, and a dichlorinated phenyl ring, presents a distinct set of spectroscopic signatures.

This guide provides a comprehensive, multi-technique approach to the structural elucidation of this compound. As experimental spectra for this specific molecule are not widely published, we will leverage predictive methodologies grounded in foundational spectroscopic principles to

present a realistic and instructive dataset.^[2] This approach serves not only to characterize this specific molecule but also to establish a robust, self-validating workflow applicable to analogous research compounds. We will explore the expected data from Mass Spectrometry (MS), Infrared (IR) Spectroscopy, and Nuclear Magnetic Resonance (NMR) Spectroscopy, detailing not just the data itself, but the rationale behind the experimental design and interpretation.

Part 1: Molecular Mass and Isotopic Confirmation via Mass Spectrometry

Mass spectrometry is the initial and most crucial step, providing definitive confirmation of the compound's molecular weight and elemental composition, particularly the presence of chlorine.

Predicted Mass Spectrum Data

The most telling feature for a chlorine-containing compound is its isotopic pattern. Chlorine naturally exists as two major isotopes, ^{35}Cl (~75.8%) and ^{37}Cl (~24.2%). For a molecule with two chlorine atoms, this results in a characteristic cluster of peaks for the molecular ion (M), a peak at M+2, and a peak at M+4, with relative intensities of approximately 9:6:1.

Ion / Adduct	Predicted m/z	Predicted Relative Abundance	Rationale
[M+H] ⁺	232.0654	100% (Base Peak)	Protonated molecular ion containing two ³⁵ Cl atoms.
[M+2+H] ⁺	234.0625	~65%	Protonated molecular ion containing one ³⁵ Cl and one ³⁷ Cl atom.
[M+4+H] ⁺	236.0595	~10%	Protonated molecular ion containing two ³⁷ Cl atoms.
[M-CH ₂ CH ₃] ⁺	202.0290	Moderate	Result of α-cleavage, a common fragmentation for amines. [3] [4]

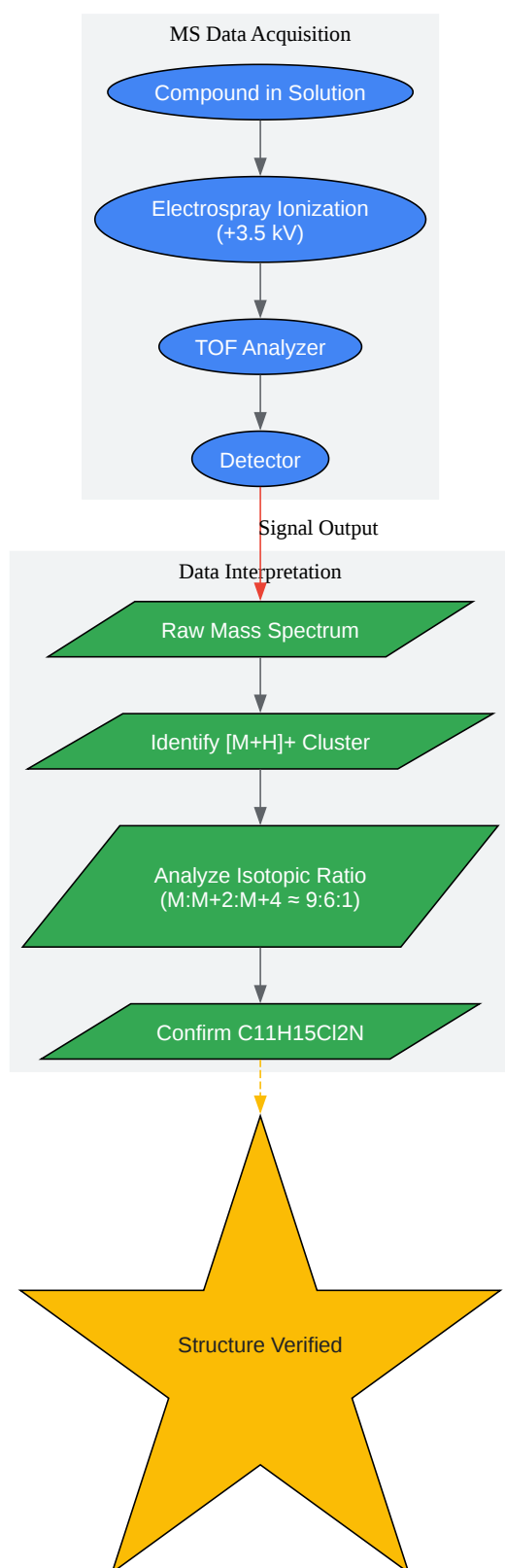
Predicted values are based on isotopic abundances and common fragmentation pathways.[\[2\]](#)

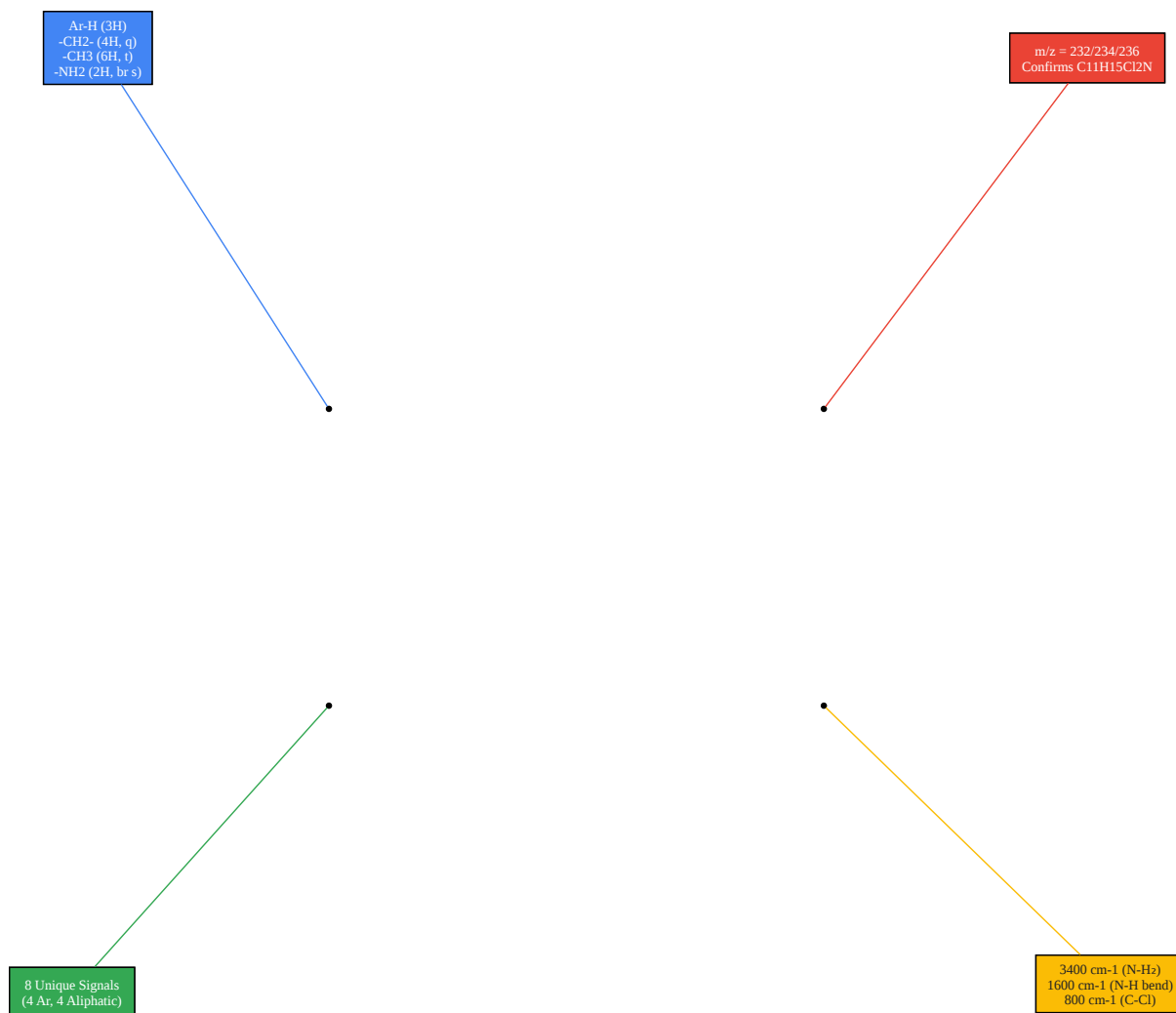
Experimental Protocol: Electrospray Ionization - Time of Flight (ESI-TOF) MS

- Sample Preparation: Dissolve 1 mg of **3-(3,4-Dichlorophenyl)pentan-3-amine** in 1 mL of HPLC-grade methanol containing 0.1% formic acid. The acid ensures efficient protonation of the primary amine to form the [M+H]⁺ ion.
- Instrument Setup: Utilize a high-resolution ESI-TOF mass spectrometer.
- Infusion: Infuse the sample solution directly into the ESI source at a flow rate of 5 µL/min.
- ESI Source Parameters:
 - Ionization Mode: Positive
 - Capillary Voltage: +3.5 kV

- Nebulizing Gas (N₂): 1.5 Bar
- Drying Gas (N₂): 6.0 L/min at 200 °C
- Data Acquisition: Acquire data over a mass range of m/z 50-500. The high-resolution nature of TOF analysis allows for the determination of the exact mass, confirming the elemental formula.

Workflow for Isotopic Pattern Analysis





[Click to download full resolution via product page](#)

Caption: Integrated data confirming the target structure.

The workflow is logical and self-validating:

- MS confirms the molecular formula and the presence of two chlorine atoms.
- IR confirms the presence of the key primary amine and aromatic functional groups.
- ^1H and ^{13}C NMR provide the precise connectivity, confirming the 3,4-disubstituted aromatic ring and the symmetric diethylamino arrangement at the tertiary carbon center.

This integrated dataset provides overwhelming evidence for the structure of **3-(3,4-Dichlorophenyl)pentan-3-amine**, establishing a benchmark for its analytical characterization.

References

- Chemsrvc. **3-(3,4-Dichlorophenyl)pentan-3-amine** | CAS#:1183826-53-0. Available from: [\[Link\]](#)
- PubChemLite. **3-(3,4-dichlorophenyl)pentan-3-amine** hydrochloride (C₁₁H₁₅Cl₂N). Available from: [\[Link\]](#)
- University of Calgary. IR Spectroscopy Tutorial: Amines. Available from: [\[Link\]](#)
- Yu, H., et al. (2004). Synthesis and pharmacological evaluation of 3-(3,4-dichlorophenyl)-1-indanamine derivatives as nonselective ligands for biogenic amine transporters. *Journal of Medicinal Chemistry*, 47(10), 2624-34. Available from: [\[Link\]](#)
- Oregon State University. ^{13}C NMR Chemical Shifts. Available from: [\[Link\]](#)
- Chemistry LibreTexts. 24.10: Spectroscopy of Amines. Available from: [\[Link\]](#)
- Sarioğlu, M., et al. (2016). Synthesis and structural properties of N -3,4-(dichlorophenyl)-3-oxo-3- phenyl-2-(phenylcarbonyl)propanamide and its Cu(II) complex. *Turkish Journal of Chemistry*. Available from: [\[Link\]](#)
- National Institute of Standards and Technology (NIST). 3-Pentanamine. In NIST Chemistry WebBook. Available from: [\[Link\]](#)

- Master Organic Chemistry. Infrared (IR) Spectroscopy: A Quick Primer On Interpreting Spectra. Available from: [\[Link\]](#)
- MDPI. ¹³C NMR Spectroscopic Studies of Intra- and Intermolecular Interactions of Amino Acid Derivatives and Peptide Derivatives in Solutions. Available from: [\[Link\]](#)
- Spectroscopy Online. Organic Nitrogen Compounds III: Secondary and Tertiary Amines. Available from: [\[Link\]](#)
- WikiEducator. Chapter-20: Infrared spectroscopy (Identifying Compounds or ligands). Available from: [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 3-(3,4-Dichlorophenyl)pentan-3-amine | CAS#:1183826-53-0 | Chemsrce [chemsrc.com]
- 2. PubChemLite - 3-(3,4-dichlorophenyl)pentan-3-amine hydrochloride (C₁₁H₁₅Cl₂N) [pubchemlite.lcsb.uni.lu]
- 3. chem.libretexts.org [chem.libretexts.org]
- 4. 3-Pentanamine [webbook.nist.gov]
- To cite this document: BenchChem. [spectroscopic data for 3-(3,4-Dichlorophenyl)pentan-3-amine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15264634/docs#spectroscopic-data-for-3-3-4-dichlorophenyl-pentan-3-amine\]](https://www.benchchem.com/product/b15264634/docs#spectroscopic-data-for-3-3-4-dichlorophenyl-pentan-3-amine)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)